

Application Note: Handling, Storage, and Protocol Optimization for 2-Ethoxyisonicotinic Acid

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Compound of Interest

Compound Name: 2-Ethoxyisonicotinic acid

CAS No.: 91940-86-2

Cat. No.: B1583023

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Executive Summary & Chemical Profile[2][3][4][5]

2-Ethoxyisonicotinic acid (CAS: 91940-86-2) is a specialized pyridine derivative utilized primarily as a building block in the synthesis of pharmaceuticals, particularly kinase inhibitors and LPAR modulators.[1] Its structure features a pyridine ring substituted with a carboxylic acid at the C4 position and an ethoxy group at the C2 position.[1] This specific substitution pattern imparts unique electronic properties, modulating the basicity of the pyridine nitrogen and the lipophilicity of the molecule compared to the parent isonicotinic acid.[1]

This guide provides an authoritative framework for the safe handling, storage, and experimental utilization of this compound, ensuring data integrity and personnel safety in drug discovery workflows.[1]

Physicochemical Specifications

Property	Specification
Chemical Name	2-Ethoxy-4-pyridinecarboxylic acid
CAS Number	91940-86-2
Molecular Formula	C ₈ H ₉ NO ₃
Molecular Weight	167.16 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in water (pH dependent)
Acidity (pKa)	~4.9 (COOH), ~3.5 (Pyridine N - estimated)
Storage Requirement	Dry, Room Temperature (Short-term); 2–8°C (Long-term)

Safety & Hazard Assessment (GHS Standards)

While **2-Ethoxyisonicotinic acid** is a stable organic intermediate, it exhibits irritant properties consistent with pyridine carboxylic acids.^[1] Adherence to the following safety protocols is mandatory.

Hazard Classification (GHS)

- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^{[1][2]}
- H335: May cause respiratory irritation.^{[1][2]}

Personal Protective Equipment (PPE) Matrix

- Respiratory: NIOSH-approved N95 respirator or P100 filter if dust formation is likely.^[1]
- Ocular: Chemical safety goggles (ANSI Z87.1). Face shield recommended during large-scale weighing.^[1]

- Dermal: Nitrile gloves (minimum thickness 0.11 mm). Lab coat with extended cuffs.[1]

Emergency Response Protocol

- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses if present.[1][2]
- Skin Contact: Wash with non-abrasive soap and copious water.[1]
- Inhalation: Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).

Storage & Stability Protocols

Proper storage is critical to prevent hydrolysis or decarboxylation over extended periods, although the ethoxy ether linkage is generally robust.[1]

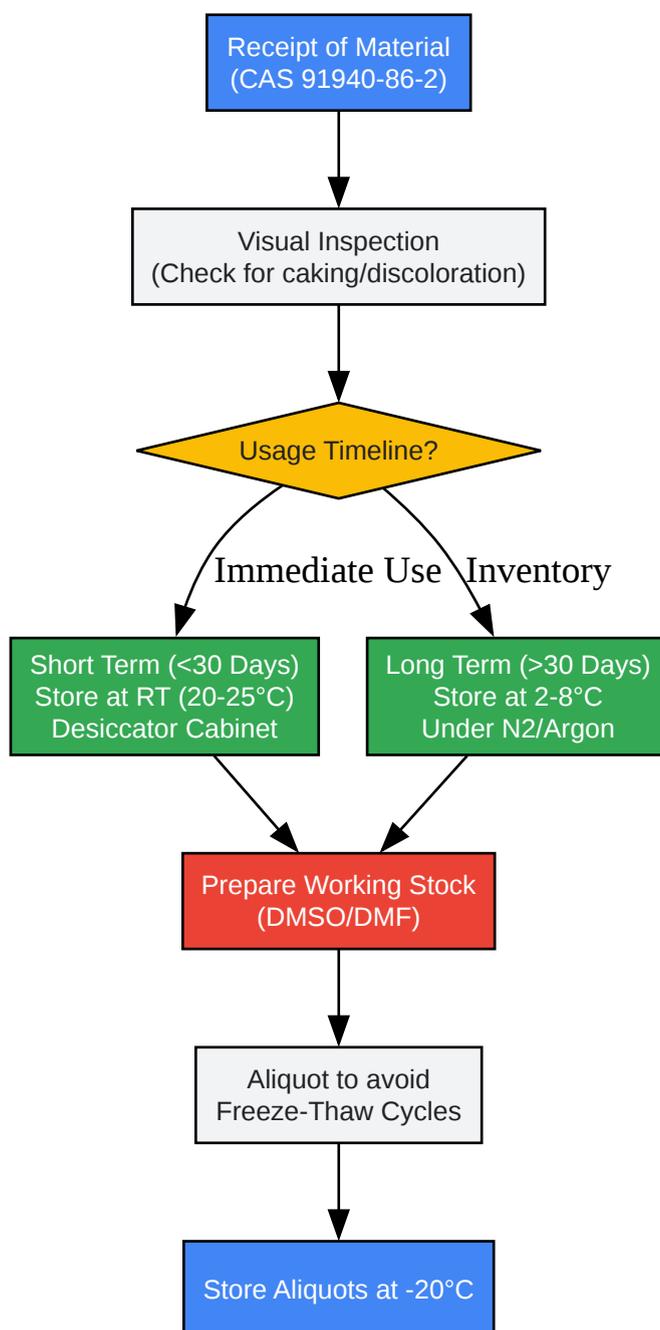
A. Environmental Controls[6][7]

- Temperature: Store at 2°C to 8°C for long-term (>3 months) preservation. Room temperature (20-25°C) is acceptable for active working stocks used within 30 days.[1]
- Atmosphere: Hygroscopic potential exists due to the carboxylic acid moiety.[1] Store under an inert atmosphere (Nitrogen or Argon) in tightly sealed vials.
- Light: Protect from direct sunlight.[1][2] Amber glass vials are recommended.

B. Shelf-Life Management[6]

- Solid State: Stable for >2 years if stored desiccated at 4°C.
- Solution State (DMSO): Stable for 1-3 months at -20°C. Avoid repeated freeze-thaw cycles which can induce precipitation or degradation.[1]

Visualization: Storage & Handling Workflow



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Figure 1: Decision logic for the storage and preparation of **2-Ethoxyisonicotinic acid** to maximize stability.

Handling & Solubilization Protocols

The solubility of **2-Ethoxyisonicotinic acid** is dictated by its zwitterionic potential.[1] The pyridine nitrogen can accept a proton, while the carboxylic acid can donate one.[1]

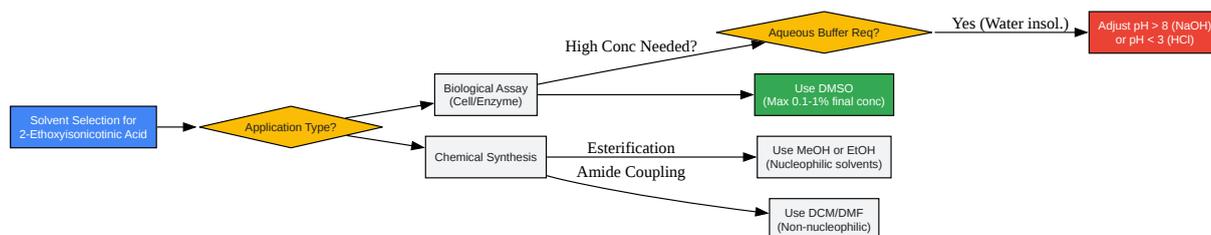
Solvent Compatibility Guide[6]

- DMSO (Dimethyl Sulfoxide): Preferred. Excellent solubility (>50 mM).[1] Ideal for biological assays and stock solutions.[1]
- Methanol/Ethanol: Good solubility. Suitable for chemical synthesis reactions.[3][4]
- Water: Poor solubility at neutral pH.[1]
 - To dissolve in water: Add 1.0 equivalent of NaOH to form the sodium salt (Sodium 2-ethoxyisonicotinate), or dissolve in dilute acid (HCl) to form the pyridinium salt.[1]
- Dichloromethane (DCM): Moderate to poor. May require a co-solvent (e.g., small amount of Methanol) or conversion to the acid chloride/ester.[1]

Protocol: Preparation of 50 mM Stock Solution (10 mL)

- Calculate Mass:
- Weighing: Accurately weigh 83.6 mg of **2-Ethoxyisonicotinic acid** into a sterile 15 mL conical tube or glass vial.
- Solvent Addition: Add 10 mL of anhydrous DMSO.
- Mixing: Vortex vigorously for 30-60 seconds. If particulates remain, sonicate in a water bath at 37°C for 5 minutes.
- Sterilization (Optional): If used for cell culture, filter through a 0.22 µm PTFE (hydrophobic) syringe filter. Do not use Nylon filters with DMSO.[1]

Visualization: Solubility Decision Tree



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Figure 2: Logic flow for selecting the appropriate solvent system based on experimental application.[1]

Experimental Application: Amide Coupling Protocol

A common application of **2-Ethoxyisonicotinic acid** is coupling with amines to form amide derivatives (e.g., for fragment-based drug design).[1]

Reagents

- Acid: **2-Ethoxyisonicotinic acid** (1.0 equiv)[1]
- Amine: Target amine (1.1 equiv)
- Coupling Agent: HATU or EDC/HOBt (1.2 equiv)
- Base: DIPEA (Diisopropylethylamine) (3.0 equiv)
- Solvent: DMF (Dimethylformamide) or DCM

Step-by-Step Procedure

- Activation: In a round-bottom flask, dissolve **2-Ethoxyisonicotinic acid** in dry DMF (0.1 M concentration).

- Base Addition: Add DIPEA and stir at Room Temperature (RT) for 5 minutes.
- Coupling Agent: Add HATU. Stir for 10-15 minutes to form the activated ester. Note: The solution may turn slightly yellow.[1]
- Amine Addition: Add the target amine.
- Reaction: Stir at RT for 2–12 hours. Monitor conversion by TLC or LC-MS.[1]
- Work-up: Dilute with Ethyl Acetate, wash with saturated NaHCO₃ (to remove unreacted acid), water, and brine. Dry over Na₂SO₄ and concentrate.

Quality Control & Verification

To ensure experimental success, verify the identity and purity of the material upon receipt and before critical campaigns.[1]

- 1H NMR (DMSO-d₆): Look for the characteristic ethoxy triplet (~1.3 ppm) and quartet (~4.3 ppm).[1] The pyridine protons will appear in the aromatic region (approx 7.0 - 8.5 ppm).[1]
- HPLC: Run on a C18 column using a Water/Acetonitrile gradient (+0.1% Formic Acid). The ethoxy group increases retention time relative to unsubstituted isonicotinic acid.[1]

References

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